

# Application Notes and Protocols for 2-Amino-5-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 2-Amino-5-nitrobenzoic acid

Cat. No.: B1666348

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Amino-5-nitrobenzoic acid**. The information is intended to ensure laboratory safety and proper experimental execution.

## General Information

**2-Amino-5-nitrobenzoic acid**, also known as 5-Nitroanthranilic acid, is a chemical intermediate widely used in the synthesis of various bioactive compounds, including quinazolones and other heterocyclic structures.<sup>[1]</sup> It is a bright yellow powder.<sup>[2]</sup>

Chemical Structure:

## Safety and Handling

### 2.1 Hazard Identification

**2-Amino-5-nitrobenzoic acid** is classified as an irritant.<sup>[1]</sup> It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[3][4]</sup>

### 2.2 Personal Protective Equipment (PPE)

When handling **2-Amino-5-nitrobenzoic acid**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side-shields or goggles are required.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves.[5]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[5]
- Respiratory Protection: In case of insufficient ventilation or when dusts are generated, use a NIOSH-approved respirator.[6]

### 2.3 First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[5]
- After Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[5]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[3][5]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.[3]

## Storage Procedures

Proper storage of **2-Amino-5-nitrobenzoic acid** is crucial to maintain its stability and prevent hazardous situations.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][7] Keep away from heat, sparks, and open flames.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5]
- Storage Temperature: Store at room temperature.[2][7]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Ensure adequate ventilation. Avoid breathing dust. Use personal protective equipment as outlined in Section 2.2.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel into suitable containers for disposal.<sup>[5]</sup> Avoid generating dust.

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	<sup>[2]</sup> <sup>[8]</sup>
Molecular Weight	182.13 g/mol	<sup>[2]</sup> <sup>[8]</sup>
Appearance	Bright yellow powder	<sup>[2]</sup>
Melting Point	270 °C (decomposes)	<sup>[1]</sup> <sup>[8]</sup> <sup>[9]</sup>
Solubility	Insoluble in water	<sup>[1]</sup> <sup>[2]</sup>
Storage Class	11 - Combustible Solids	<sup>[8]</sup>

## Experimental Protocol: Synthesis of 6-Nitroquinazolin-4(3H)-one

This protocol describes a common application of **2-Amino-5-nitrobenzoic acid** in the synthesis of a quinazolinone derivative.

### 6.1 Materials

- **2-Amino-5-nitrobenzoic acid**
- Formamide

- Round-bottom flask
- Heating mantle with magnetic stirrer
- Thermometer
- Condenser
- Beaker
- Buchner funnel and filter paper
- Ice water
- Isopropanol

## 6.2 Procedure

- To a round-bottom flask, add 7.28 g (40.0 mmol) of **2-Amino-5-nitrobenzoic acid** and 60 mL of formamide.[\[5\]](#)
- Heat the mixture with stirring to 150°C.[\[5\]](#)
- Maintain this temperature for 16 hours.[\[5\]](#) The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.[\[5\]](#)
- Slowly add 500 mL of ice water to the reaction mixture and continue stirring for 1 hour to precipitate the product.[\[5\]](#)
- Collect the solid product by vacuum filtration using a Buchner funnel.[\[5\]](#)
- Wash the collected solid with isopropanol.
- Dry the product to obtain 6-Nitroquinazolin-4(3H)-one.

## Diagrams

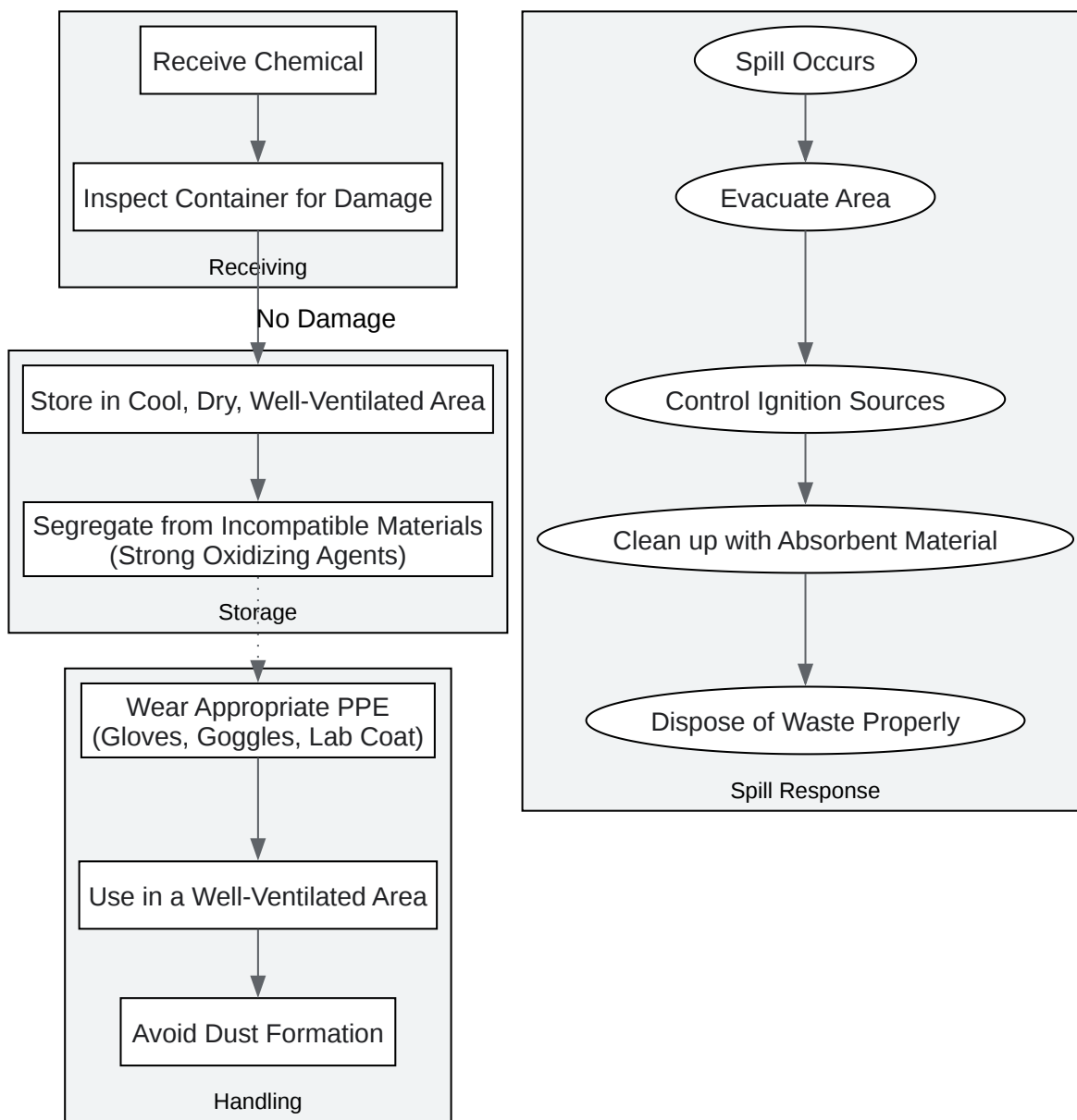


Figure 1: Handling and Storage Workflow for 2-Amino-5-nitrobenzoic Acid

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Caption: Workflow for receiving, storing, handling, and responding to spills of **2-Amino-5-nitrobenzoic acid**.

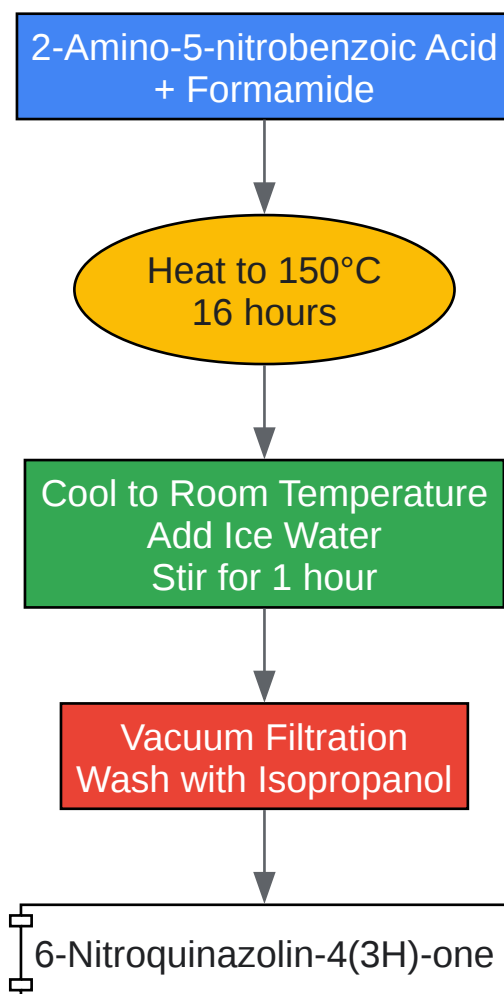


Figure 2: Synthesis of 6-Nitroquinazolin-4(3H)-one

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Caption: Key steps in the synthesis of 6-Nitroquinazolin-4(3H)-one from **2-Amino-5-nitrobenzoic acid**.

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